

Physical and chemical properties of Octanal-d4

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Compound of Interest		
Compound Name:	Octanal-d4	
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Octanal-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Octanal-d4**, a deuterated analog of octanal. This document is intended to serve as a valuable resource for professionals in research and development who utilize stable isotope-labeled compounds in their work. The information is presented to facilitate easy access and comparison, with a focus on data-driven insights and practical methodologies.

Core Physical and Chemical Properties

While specific experimental data for the physical properties of **Octanal-d4** are not readily available in the literature, the properties of its non-deuterated counterpart, octanal, serve as a reliable estimate. Deuterium substitution typically results in slight increases in boiling point, melting point, and density.

Table 1: Physical and Chemical Properties of Octanal and Octanal-d4



Property	Octanal (Non-deuterated)	Octanal-d4
Molecular Formula	C8H16O	C8H12D4O[1]
Molecular Weight	128.21 g/mol [2][3]	132.26 g/mol [1]
CAS Number	124-13-0[1][2][3]	1335401-91-6 (labeled)[1]
Appearance	Colorless to light yellow liquid[4]	Liquid (solution in diethyl ether or ethanol)[1]
Odor	Strong, fruity, citrus-like[4]	Not specified
Boiling Point	171 °C[4]	Not specified (expected to be slightly higher than octanal)
Melting Point	12-15 °C[4]	Not specified (expected to be slightly higher than octanal)
Density	0.821 g/cm³ at 20 °C[5]	Not specified (expected to be slightly higher than octanal)
Solubility in Water	Slightly soluble[4]	Not specified (expected to be similar to octanal)
Purity	Not applicable	≥ 90%[1]

Synthesis and Chemical Reactivity

The synthesis of deuterated aldehydes, including **Octanal-d4**, can be achieved through various established methods. One common approach involves the reduction of the corresponding deuterated carboxylic acid or its ester derivative.

Octanal-d4, like its non-deuterated form, is an aldehyde and thus exhibits characteristic reactivity. It can undergo oxidation to form the corresponding carboxylic acid, reduction to yield the primary alcohol, and participate in various nucleophilic addition reactions at the carbonyl carbon.

Experimental Protocols



A specific, detailed experimental protocol for the synthesis or analysis of **Octanal-d4** is not readily available in published literature. However, a general methodology for the analysis of aldehydes by Gas Chromatography-Mass Spectrometry (GC-MS) is provided below. This protocol can be adapted for the analysis of **Octanal-d4**.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Aldehydes

Objective: To identify and quantify the presence of aldehydes in a sample.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for volatile organic compounds (e.g., DB-5ms)
- Helium (carrier gas)
- Sample containing the aldehyde
- Appropriate solvent for sample dilution (e.g., dichloromethane)
- Syringe for sample injection

Methodology:

- Sample Preparation:
 - Dissolve or dilute the sample in a suitable solvent to an appropriate concentration.
- GC-MS Instrument Setup:
 - Injector: Set to a temperature of 250°C.
 - Oven Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10°C/minute to 280°C.



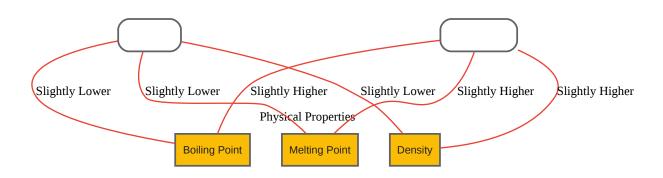
- Hold: Maintain 280°C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/minute.
- Mass Spectrometer:
 - Ionization mode: Electron Ionization (EI) at 70 eV.
 - Scan range: m/z 35-350.
- Injection:
 - Inject 1 μL of the prepared sample into the GC injector.
- Data Acquisition and Analysis:
 - Acquire the total ion chromatogram (TIC) and mass spectra.
 - Identify the aldehyde peak based on its retention time and comparison of its mass spectrum with a reference library or a known standard.
 - For deuterated compounds like Octanal-d4, the mass spectrum will show a characteristic shift in the molecular ion and fragment ions compared to the non-deuterated standard, confirming the presence and isotopic enrichment.

Visualizations

Experimental Workflow: GC-MS Analysis of Octanal-d4







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